

pencycuron rotational crop residue studies

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Compound Focus: Pencycuron

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Regulatory Assessment and Key Findings

The most direct evidence comes from a European Food Safety Authority (EFSA) review. The key findings relevant to rotational crops are summarized below.

Aspect	Finding for Rotational Crops
Metabolism	Assessed in rotational crops; metabolite pencycuron-PB-amine may be predominant [1].
Residue Uptake	Significant residue uptake in succeeding crops can be avoided with appropriate agricultural practices [1].
MRL Derivation	No specific MRLs or risk assessment values were derived for rotational crops by EFSA [1].
Major Uncertainty	Formation of aniline , a toxic and genotoxic metabolite, was identified during processing/hydrolysis, contributing to the decision not to recommend MRLs [1].

Supporting Soil Dissipation Data

While not a rotational crop study per se, a 2025 investigation into **pencycuron** dissipation in greenhouse soil and its uptake by spinach provides relevant quantitative data on its persistence and bioconcentration [2].

Table 1: Pencycuron Residue Data in Soil and Spinach

Matrix	Application Dose	Initial Residue (mg/kg)	Residue at 48 DAT (mg/kg)	Residue at 55 DAT (mg/kg)	Dissipation Half-Life (DT50, days)
Soil	Recommended	-	-	-	50 - 54 [2]
Soil	Double	-	-	-	50 - 54 [2]
Spinach	Recommended	-	0.006	0.003	-
Spinach	Double	-	0.025	0.008	-

Table 2: Bioconcentration Factors (BCF) for Spinach

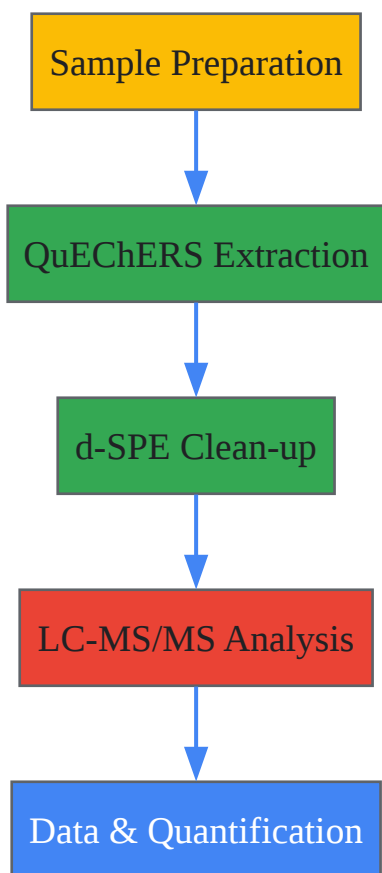
Days After Treatment (DAT)	BCF (Recommended Dose)	BCF (Double Dose)
48 DAT	0.003 - 0.008 [2]	0.003 - 0.008 [2]
55 DAT	0.001 - 0.002 [2]	0.001 - 0.002 [2]

Analytical Methodology for Residue Determination

The studies relied on robust and sensitive analytical methods for detecting **pencycuron** residues.

- **Extraction:** The **QuEChERS** method was used for preparing samples. This involves extracting the analyte with acetonitrile, followed by a liquid-liquid partitioning phase using salts like magnesium sulfate (MgSO₄) and sodium chloride (NaCl) [3] [2].
- **Clean-up:** For complex plant matrices like eggplant, **Graphitized Carbon Black (GCB)** was found to be highly effective in removing co-extractives during dispersive Solid Phase Extraction (d-SPE) [3] [4].
- **Analysis:** **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** was the primary technique for separation, detection, and quantification [3] [2].
- **Method Performance:** The methods were validated with high sensitivity (Limit of Quantification, LOQ, of **0.005 mg/kg** for eggplant), good accuracy (recovery rates of **94.0–106.1%**), and high precision [3] [2].

The following diagram illustrates the general workflow for analyzing **pencycuron** residues in crop samples.



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Interpretation of Findings and Data Gaps

- **Regulatory Context is Key:** The EFSA opinion is the most authoritative source. Its conclusion that residue uptake can be managed is positive, but the **identification of aniline as a risk** is a critical factor impacting the overall regulatory status of **pencycuron** and the interpretation of any residue data [1].
- **Soil Persistence:** The observed long half-life (**50-54 days**) in greenhouse conditions suggests **pencycuron** is moderately persistent, especially in environments protected from rain and UV light. This underscores the potential for carry-over to subsequent crops [2].
- **Low Translocation Potential:** The very **low Bioconcentration Factors (BCF)** in spinach indicate that even when the chemical is present in soil, its translocation and accumulation in the leafy parts of this crop are minimal [2].

The search results indicate that while the potential for significant residue uptake in rotational crops is considered low, the lack of specific MRLs and the concern over the metabolite aniline are major regulatory hurdles.

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